

Heptane-1-13C Proper Disposal Procedures

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Compound of Interest

Compound Name: Heptane-1-13C

CAS No.: 75560-45-1

Cat. No.: B1627126

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Executive Summary & Core Directive

Heptane-1-13C is a stable isotope-labeled solvent used primarily as an internal standard in mass spectrometry (MS) and NMR spectroscopy. While chemically identical to natural heptane, its high economic value and specific isotopic labeling require a disposal protocol that prevents both regulatory non-compliance and accidental loss of valuable material.

The Core Directive: Treat **Heptane-1-13C** as a Class 3 Flammable Liquid and a Non-Halogenated Organic Solvent. Unless explicitly mixed with radiolabels (e.g.,

C or

H), it is NOT radioactive waste.

Critical Distinctions: Isotopic vs. Radioactive

Before initiating disposal, you must validate the isotopic nature of the waste.[1] Confusion between Carbon-13 (Stable) and Carbon-14 (Radioactive) is a frequent cause of costly mixed-waste errors.

Feature	Carbon-13 (C)	Carbon-14 (C)
Radioactivity	None (Stable)	Radioactive (β -emitter)
Half-life		5,730 years
Disposal Stream	Chemical Waste (RCRA)	Radioactive Waste (RAM)
Regulatory Body	EPA / Local EHS	NRC / Agreement State

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Warning: If **Heptane-1-13C** has been used in a workflow containing other radioactive tracers, it must be managed as Mixed Waste. If used alone, it is standard chemical waste.

Hazard Identification & Regulatory Classification

Heptane-1-13C poses the same physicochemical hazards as unlabeled n-heptane. It is a volatile hydrocarbon that creates explosive vapor mixtures.

Table 1: Physicochemical Safety Data

Parameter	Value / Classification	Source
CAS Number	142-82-5 (Unlabeled generic)	
RCRA Waste Code	D001 (Ignitable)	
Flash Point	-4°C (25°F)	Closed Cup
DOT Hazard Class	Class 3 (Flammable Liquid)	UN1206
GHS Hazards	H225 (Flammable), H304 (Aspiration), H315 (Irritant), H336 (Drowsiness), H410 (Aquatic Toxicity)	OSHA HCS

Operational Disposal Protocol

Phase 1: Waste Segregation (The "Non-Halogenated" Rule)

Heptane is a hydrocarbon. It must be segregated from halogenated solvents (e.g., Methylene Chloride, Chloroform) to minimize disposal costs and prevent adverse chemical reactions.

The Logic:

- Halogenated Waste: High disposal cost (requires specific incineration).
- Non-Halogenated Waste (Heptane): Lower cost (often used for fuel blending).

Phase 2: Container Selection

- Recommended: FM-Approved Safety Cans (Type I or II) for bulk accumulation.
- Acceptable: HDPE (High-Density Polyethylene) Carboys or Amber Glass bottles.
 - Note on HDPE: While HDPE is generally resistant to heptane, long-term storage of pure heptane in thin-walled HDPE can lead to permeation/swelling. Use glass or metal for long-term storage; HDPE is acceptable for transient waste accumulation.

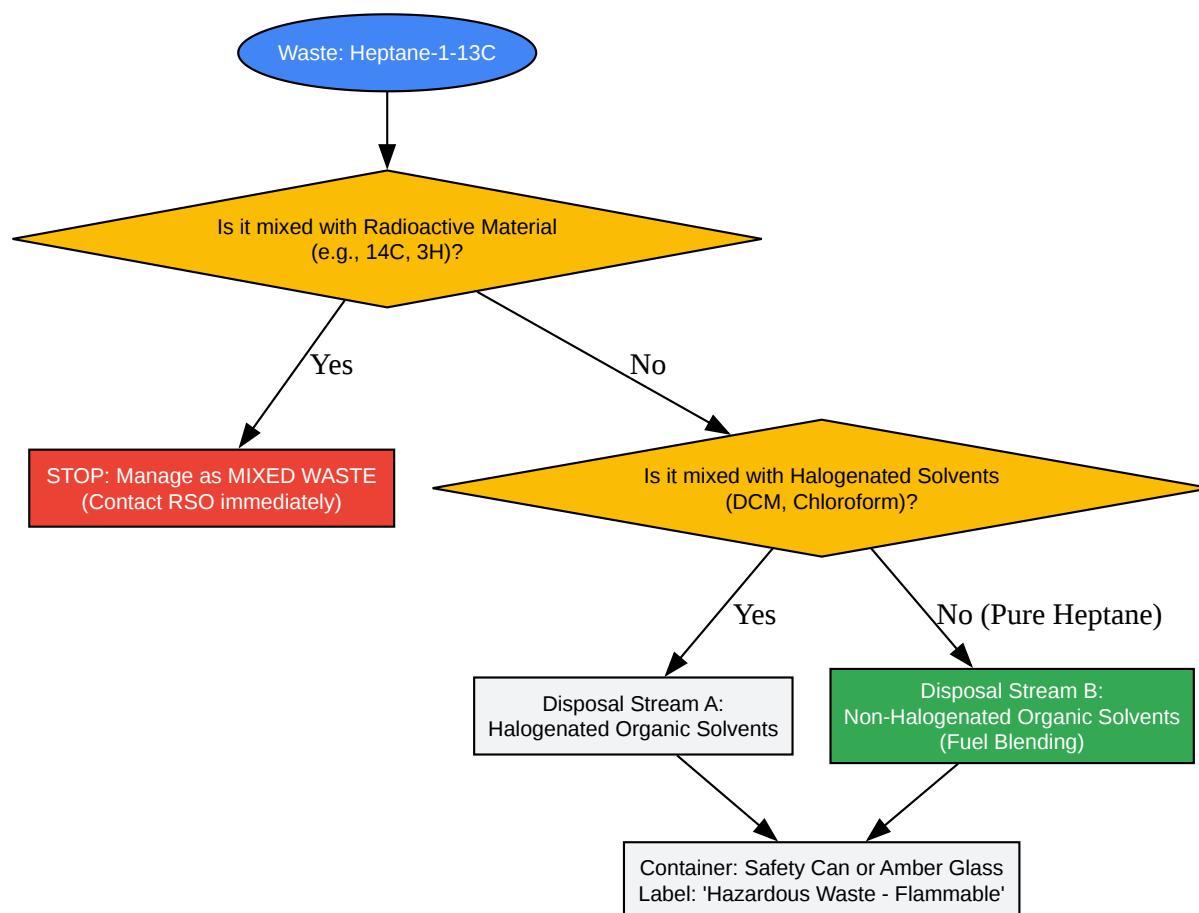
Phase 3: Labeling

Every container must be labeled before the first drop of waste is added.

- Standard Tag: "Hazardous Waste"
- Chemical Name: Write "Heptane" (Adding "¹³C-labeled" is optional for safety but good for inventory tracking).
- Constituents: If mixed, list all components (e.g., "Heptane 90%, Ethyl Acetate 10%").
- Hazard Checkbox: Mark "Flammable" or "Ignitable."

Phase 4: Workflow Visualization

The following diagram outlines the decision logic for disposing of **Heptane-1-¹³C**.



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Figure 1: Decision matrix for **Heptane-1-13C** disposal.^{[2][3]} Note that mixing with halogens changes the cost profile, while mixing with radioisotopes changes the regulatory body.

Emergency Procedures (Spill Response)

Heptane is highly volatile. A spill creates an immediate fire and inhalation hazard.

- Evacuate & Isolate: Clear the area of personnel. Remove all ignition sources (Bunsen burners, hot plates).
- Ventilate: If safe, open fume hood sashes to max flow or open windows.

- Contain: Use non-combustible absorbent pads (vermiculite or treated pads). Do not use paper towels, which increase surface area for evaporation and flammability.
- PPE: Nitrile gloves are generally splash-resistant, but PVA (Polyvinyl alcohol) or Viton gloves offer superior resistance for spill cleanup involving heptane [1].

Minimization & Recovery Strategy

Given the high cost of

C enrichment, researchers often ask about recovery.

- Feasibility: Recovery via rotary evaporation is possible only if the solute is non-volatile and the heptane is not mixed with azeotrope-forming solvents (e.g., ethanol).
- Cross-Contamination: Do not reuse recovered **Heptane-1-13C** for quantitative MS work without verifying isotopic purity, as "memory effects" from previous analytes can compromise data integrity.
- Recommendation: Unless you are using liter-quantities, disposal via the Non-Halogenated stream is safer and more cost-effective than the labor required for purification and validation.

References

- Occupational Safety and Health Administration (OSHA). Occupational Chemical Database: n-Heptane. United States Department of Labor. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Defining Hazardous Waste: Ignitability (D001). [\[4\]](#) 40 CFR 261. [\[4\]](#)[\[5\]](#)21. [\[Link\]](#)
- PubChem. Heptane (Compound Summary). National Library of Medicine. [\[Link\]](#)
- Princeton University EHS. Laboratory Waste Disposal Guide: Solvents. [\[Link\]](#)

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Sources

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- [2. cpchem.com \[cpchem.com\]](#)
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